

Application Notes and Protocols for Measuring LY465608 Binding Affinity

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Compound of Interest

Compound Name: LY465608

Cat. No.: B1675702

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Introduction

LY465608 is a dual agonist for the peroxisome proliferator-activated receptors alpha (PPAR α) and gamma (PPAR γ). These nuclear receptors are critical regulators of lipid and glucose metabolism, making them important therapeutic targets for metabolic diseases. Accurate determination of the binding affinity of **LY465608** to both PPAR α and PPAR γ is essential for understanding its potency, selectivity, and overall pharmacological profile.

These application notes provide detailed protocols for three common methods to measure the binding affinity of **LY465608**: a radioligand binding assay using the Scintillation Proximity Assay (SPA) format, a non-radioactive fluorescence polarization (FP) competition assay, and a cell-based FRET assay.

Data Presentation

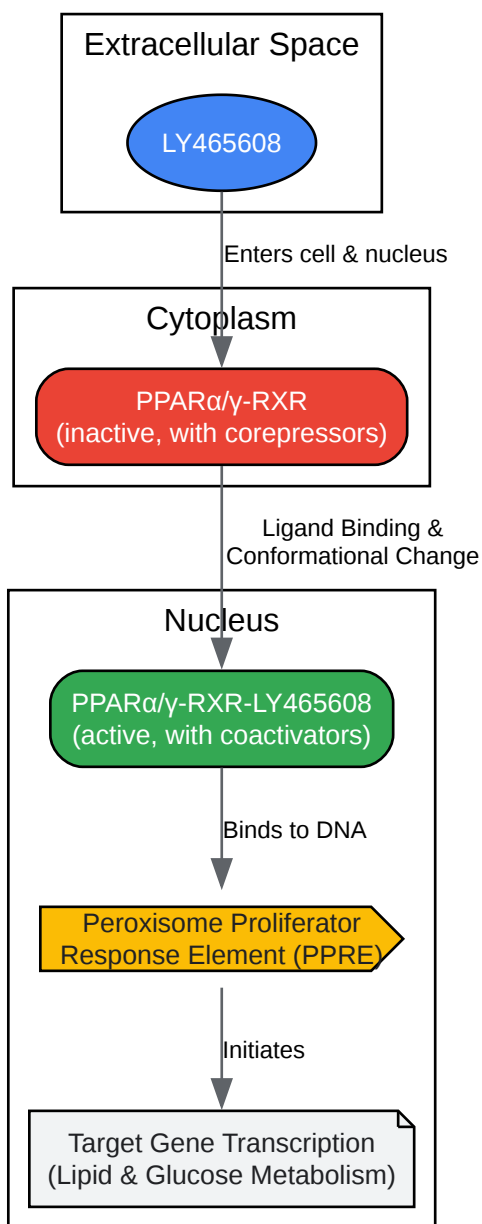
While specific binding affinity data for **LY465608** is not publicly available, the following table provides representative data for well-characterized PPAR agonists to illustrate how results from the described assays would be presented.

Compound	Receptor	Assay Type	Radioligand/Probe	Ki (nM)	IC50 (nM)	Reference Compound
LY465608	PPAR α	SPA	[³ H]-GW2433	TBD	TBD	GW7647
LY465608	PPAR γ	SPA	[³ H]-Rosiglitazone	TBD	TBD	Rosiglitazone
LY465608	PPAR α	FP	Fluorescein-GW409544	TBD	TBD	GW409544
LY465608	PPAR γ	FP	Fluorescein-Rosiglitazone	TBD	TBD	Rosiglitazone
GW7647	PPAR α	SPA	[³ H]-GW2433	1.1	2.5	-
Rosiglitazone	PPAR γ	SPA	[³ H]-Rosiglitazone	43	100	-
GW409544	PPAR α	FP	Fluorescein-GW409544	25	60	-
Rosiglitazone	PPAR γ	FP	Fluorescein-Rosiglitazone	50	120	-

TBD: To be determined by experimentation.

Signaling Pathway and Experimental Workflow Visualizations

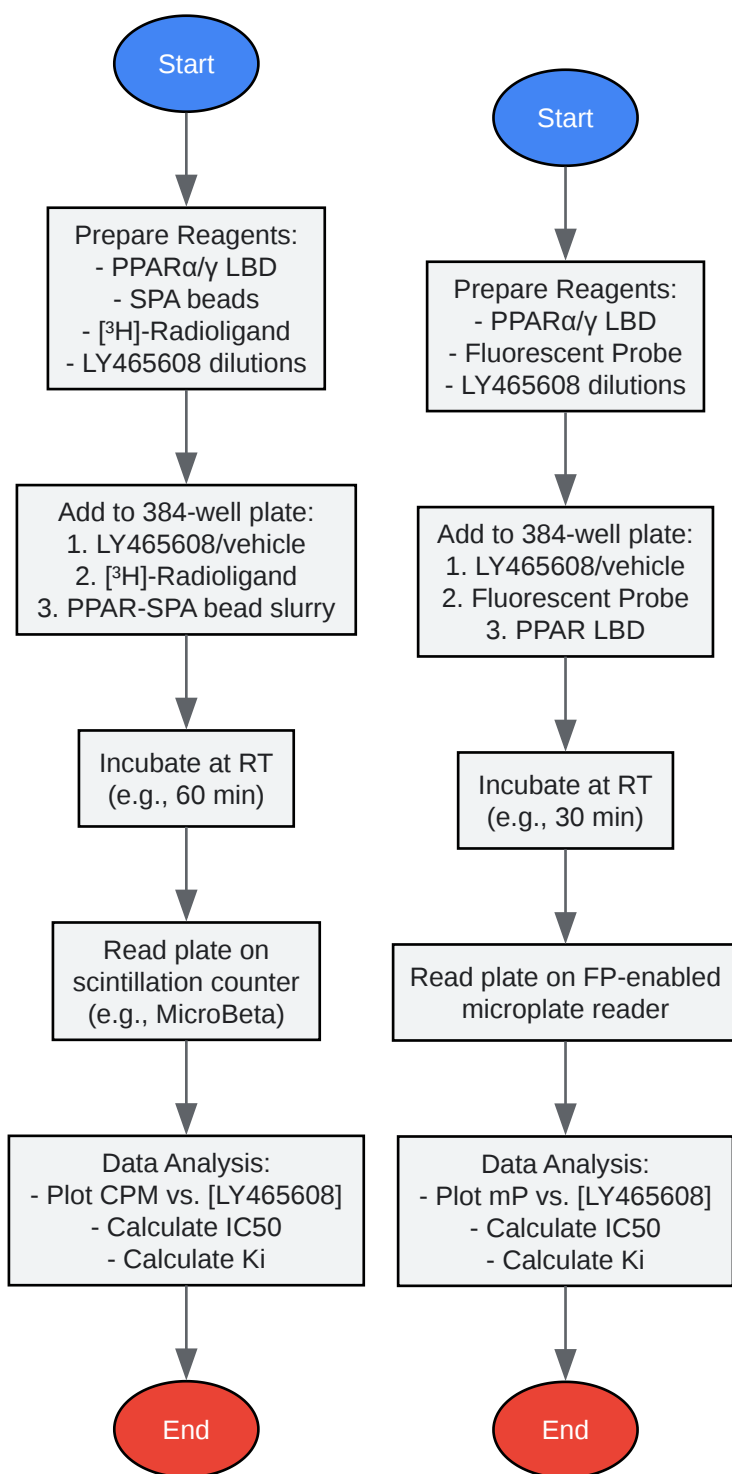
PPAR α / γ Signaling Pathway



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Caption: PPAR α / γ signaling pathway activation by **LY465608**.

Scintillation Proximity Assay (SPA) Workflow



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- To cite this document: BenchChem. [Application Notes and Protocols for Measuring LY465608 Binding Affinity]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1675702#techniques-for-measuring-ly465608-binding-affinity\]](https://www.benchchem.com/product/b1675702#techniques-for-measuring-ly465608-binding-affinity)

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